

environmental risk assessment famoxadone vs alternatives

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Compound Focus: Famoxadone

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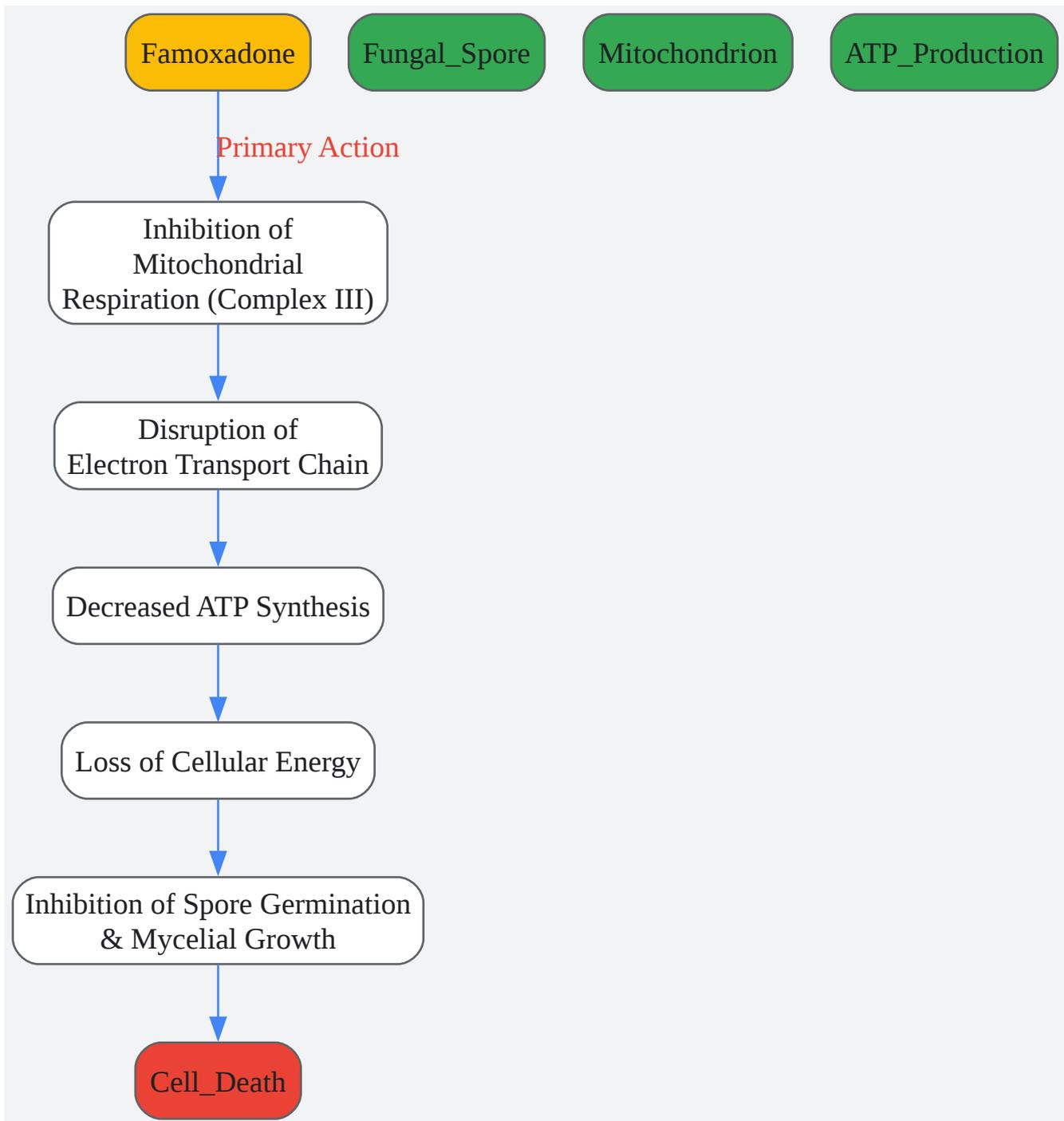
Famoxadone Profile and Environmental Fate

The table below summarizes key environmental data for **famoxadone**, which is a broad-spectrum fungicide used on crops like grapes, potatoes, and tomatoes [1].

Property	Value	Interpretation & Risk
Water Solubility (at 20°C)	0.059 mg/L [1]	Low. Low potential for leaching into groundwater, but high tendency to bind to soil particles.
Soil Persistence (DT50)	Not persistent (specific value not listed) [1]	Low. Degrades relatively quickly in the soil environment.
Octanol-Water Partition Coefficient (Log Kow at 20°C)	4.65 [1]	High. Indicates a potential to bioaccumulate in the food chain.
Toxicity to Fish (Acute)	Highly toxic [1]	High concern. Poses a significant risk to aquatic vertebrates.

Property	Value	Interpretation & Risk
Toxicity to Aquatic Invertebrates (Acute)	Highly toxic [1]	High concern. Poses a significant risk to aquatic invertebrate populations.
Toxicity to Honeybees	Moderately toxic [1]	Moderate concern. Requires careful application to protect pollinators.
Toxicity to Earthworms	Moderately toxic [1]	Moderate concern. Potential impact on soil health and function.
EU Regulatory Status	Not approved; Candidate for Substitution [1]	High regulatory concern. Flagged due to PBT (Persistent, Bioaccumulative, Toxic) criteria.

Mode of Action: **Famoxadone** is a protectant fungicide that inhibits mitochondrial respiration in fungi at complex III (QoI site), leading to a loss of energy production and cell death [1]. It is classified as a **FRAC Group 11** fungicide [1]. The following diagram illustrates its biochemical pathway and primary effects.



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Comparative Risk Assessment: Famoxadone vs. Alternatives

The table below compares **famoxadone** with other types of pest control agents based on available ecotoxicological data. Please note that the alternatives listed belong to different pesticide classes (herbicides, insecticides) and are for illustrative comparison only.

Control Agent	Example Compound(s)	Primary Mode of Action	Key Environmental Concerns
QoI Fungicide	Famoxadone	Inhibits mitochondrial respiration (Complex III) in fungi [1].	High toxicity to fish & aquatic invertebrates; Bioaccumulation potential [1].
Amino Acid Inhibitor Herbicide	Glyphosate	Inhibits amino acid production in plants [2].	Low acute toxicity to fish and invertebrates; effects often linked to surfactant ingredients [2].
Photosynthesis Inhibitor Herbicide	Atrazine	Inhibits photosynthesis in plants [2].	Can cause indirect ecological effects; may act synergistically to increase toxicity of other pesticides like chlorpyrifos [2].
Neonicotinoid Insecticide	Acetamiprid	Nicotinic acetylcholine receptor agonist in insects [3].	High acute toxicity to aquatic invertebrates [3].
Microbial Biopesticide	<i>Bacillus thuringiensis israelensis</i> (Bti)	Bacterial toxins disrupt the gut of specific insect larvae (e.g., mosquitoes) [4].	Highly specific , low environmental persistence; low risk to non-target organisms, including humans [4].

Experimental Protocols for Assessment

The methodologies for generating the data cited in regulatory assessments are standardized. Here are the key experimental protocols:

- **Aquatic Acute Toxicity Tests (for Fish and Invertebrates):** These tests determine the concentration that is lethal to 50% of the test population (LC50) over a short period.

- **Organisms:** Commonly uses rainbow trout (*Oncorhynchus mykiss*) for freshwater vertebrates and water fleas (*Daphnia magna*) for invertebrates [3].
 - **Duration:** Typically **96 hours** for fish and **48 hours** for invertebrates [2].
 - **Conditions:** Tests are conducted in flow-through or static systems with controlled water temperature, pH, and hardness [3].
 - **Measurement:** The endpoint is the LC50 value, which is used to classify toxicity (e.g., "highly toxic") [1] [3].
- **Honeybee Acute Contact Toxicity Test:** This assesses the risk to pollinators.
 - **Procedure:** A known dose of the pesticide is applied directly to the bee's thorax [1].
 - **Duration:** Effects are monitored for **48 hours**.
 - **Measurement:** The endpoint is the LD50 (lethal dose for 50% of the population), reported in micrograms per bee ($\mu\text{g}/\text{bee}$) [1].
 - **Avian Dietary Toxicity Test:** This assesses the risk to birds.
 - **Procedure:** Northern bobwhite (*Colinus virginianus*) or mallard ducks (*Anas platyrhynchos*) are fed a diet containing the pesticide for a set period [1].
 - **Duration:** Typically **8 days**.
 - **Measurement:** The endpoint is the LC50 value, reported in milligrams per kilogram of diet (mg/kg) [1].

Key Takeaways and Alternatives

- **Famoxadone presents significant environmental risks**, particularly to aquatic ecosystems, which is the primary reason for its non-approval in the EU and its status as a Candidate for Substitution [1].
- **Chemical alternatives carry their own risks.** While some herbicides like glyphosate show lower direct aquatic toxicity, other insecticides like neonicotinoids are highly toxic to invertebrates [2] [3]. Synergistic effects between chemicals are an important risk multiplier [2].
- **Biological controls offer a lower-risk profile.** Microbial pesticides (e.g., specific bacteria, fungi, and viruses) and beneficial insects provide targeted pest control with minimal environmental impact, reducing the reliance on broad-spectrum chemicals [4].

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